

Molecular structure and weight of 2-Bromo-3-fluoro-6-nitroaniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-3-fluoro-6-nitroaniline

Cat. No.: B170609

[Get Quote](#)

An In-depth Technical Guide to 2-Bromo-3-fluoro-6-nitroaniline

This technical guide provides a comprehensive overview of the molecular structure, properties, and key data for **2-Bromo-3-fluoro-6-nitroaniline**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Properties

2-Bromo-3-fluoro-6-nitroaniline is a substituted aniline derivative. Its chemical structure incorporates a bromine atom, a fluorine atom, and a nitro group attached to the aniline core, making it a valuable building block in organic synthesis.

Compound Identification

The following table summarizes the key identifiers for **2-Bromo-3-fluoro-6-nitroaniline**.

Identifier	Value
IUPAC Name	2-Bromo-3-fluoro-6-nitroaniline
Synonyms	2-Amino-3-bromo-4-fluoronitrobenzene[1]
CAS Number	1218764-80-7[1]

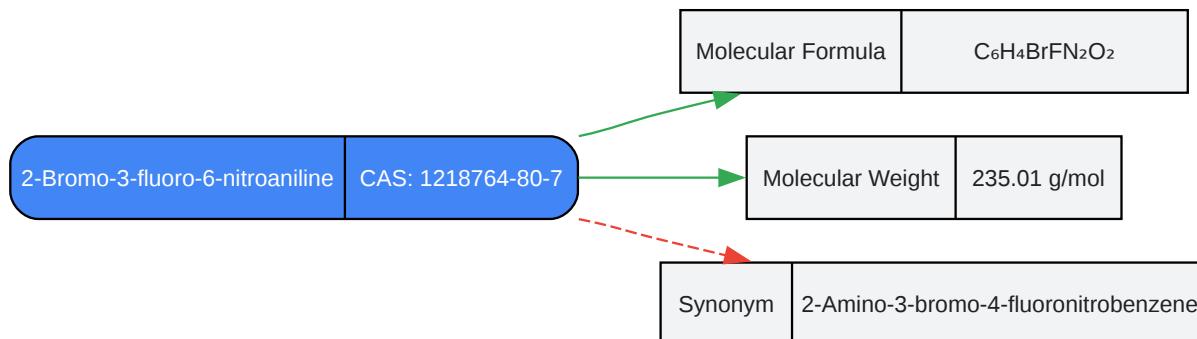
Physicochemical Properties

Key quantitative data regarding the physicochemical properties of **2-Bromo-3-fluoro-6-nitroaniline** are presented below.

Property	Value	Source
Molecular Formula	C ₆ H ₄ BrFN ₂ O ₂	[1] [2]
Molecular Weight	235.01 g/mol	[1] [2]
Appearance	Bright yellow solid	[1]
Purity	97%	[1]
Storage Temperature	2-8°C	[2]

Logical Relationship of Chemical Identifiers

The diagram below illustrates the interconnectedness of the primary identifiers for **2-Bromo-3-fluoro-6-nitroaniline**.



[Click to download full resolution via product page](#)

Caption: Logical map of **2-Bromo-3-fluoro-6-nitroaniline** identifiers.

Experimental Protocols

While specific experimental protocols for the synthesis of **2-Bromo-3-fluoro-6-nitroaniline** are not readily available in the provided search results, a plausible synthetic route can be inferred

from procedures for structurally similar compounds, such as 2-bromo-6-nitroaniline. The following is a proposed methodology based on analogous reactions.

Proposed Synthesis of 2-Bromo-3-fluoro-6-nitroaniline

This proposed synthesis involves the amination of a suitable precursor, 1,2-dibromo-3-fluoro-6-nitrobenzene, by adapting a known procedure for a similar compound.

Reaction Scheme:



This reaction scheme is for a similar, non-fluorinated compound and is provided for illustrative purposes.

Materials and Reagents:

- 1,2-Dibromo-3-fluoro-6-nitrobenzene (precursor)
- Ammonia in Methanol (7 M solution)
- Ethyl acetate
- Water
- Brine solution
- Anhydrous sodium sulfate

Procedure:

- A mixture of 1,2-dibromo-3-fluoro-6-nitrobenzene and a 7 M solution of ammonia in methanol would be placed in a sealed tube.
- The sealed tube is then heated to 100°C for approximately 16 hours with continuous stirring.
- After the reaction period, the solvent would be removed under reduced pressure.

- The resulting residue is dissolved in water and then extracted multiple times with ethyl acetate.
- The combined organic layers are washed with brine.
- The washed organic layer is dried over anhydrous sodium sulfate.
- The solvent is evaporated to yield the crude product, **2-Bromo-3-fluoro-6-nitroaniline**.
- Further purification could be achieved through recrystallization or column chromatography.

Disclaimer: This is a proposed protocol based on the synthesis of a similar compound[3]. The actual experimental conditions may need to be optimized for the synthesis of **2-Bromo-3-fluoro-6-nitroaniline**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Bromo-3-fluoro-6-nitroaniline | CymitQuimica [cymitquimica.com]
- 2. 2-Bromo-3-fluoro-6-nitroaniline [myskinrecipes.com]
- 3. 2-BROMO-6-NITROANILINE synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [Molecular structure and weight of 2-Bromo-3-fluoro-6-nitroaniline]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b170609#molecular-structure-and-weight-of-2-bromo-3-fluoro-6-nitroaniline>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com